

Introduction: The 1,3-Thiazole Core in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Methyl-1-(1,3-thiazol-4-yl)propan-1-amine

Cat. No.: B13308751

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The 1,3-thiazole ring is a prominent five-membered aromatic heterocycle containing sulfur and nitrogen atoms. This scaffold is a cornerstone in medicinal chemistry, found in a wide array of natural products and synthetic drugs.^{[1][2][3][4]} Its unique electronic properties and ability to engage in various non-covalent interactions make it a privileged structure in drug design.^{[1][5]} Thiazole derivatives exhibit a broad spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, anticancer, and anticonvulsant properties.^{[4][6][7][8]}

This guide focuses on a specific subclass: amines connected to the 4-position of the thiazole ring, with a particular emphasis on structures analogous to **2-Methyl-1-(1,3-thiazol-4-yl)propan-1-amine**. While a specific CAS number for this exact molecule is not readily found in public databases, suggesting it may be a novel compound, the synthetic and analytical principles discussed herein are broadly applicable to this class of molecules. This document will provide a comprehensive overview of the synthetic routes, purification, characterization, and potential applications of these valuable building blocks in drug discovery.

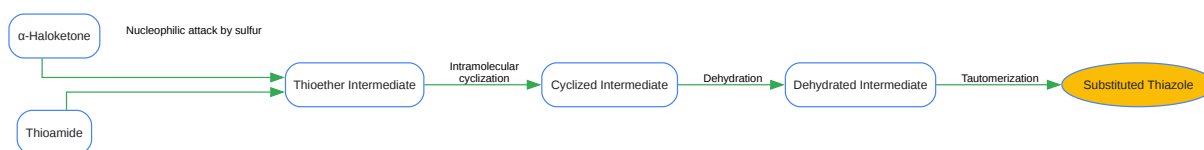
Core Synthetic Strategies: Building the Thiazole Scaffold

The construction of the 4-substituted thiazole ring is most classically achieved through the Hantzsch thiazole synthesis.[5][9][10] This robust and versatile method involves the condensation of an α -haloketone with a thioamide. Modern variations and other synthetic methodologies, such as multicomponent reactions, offer alternative and often more efficient pathways.[11][12]

The Hantzsch Thiazole Synthesis: A Foundational Approach

The Hantzsch synthesis is a reliable method for preparing a wide range of thiazole derivatives.[9][10] The general mechanism involves the reaction of an α -halocarbonyl compound with a thioamide-containing reactant, such as thiourea or thioacetamide.

Mechanism of the Hantzsch Thiazole Synthesis



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Caption: The mechanism of the Hantzsch thiazole synthesis.

Experimental Protocol: Synthesis of a 4-Substituted-2-Aminothiazole Derivative

This protocol provides a representative example of the Hantzsch synthesis to obtain a 4-substituted-2-aminothiazole, a common precursor for more complex molecules.

Materials:

- Substituted α -bromoacetophenone (1.0 eq)

- Thiourea (1.2 eq)
- Ethanol (as solvent)
- Sodium bicarbonate (for workup)
- Ethyl acetate (for extraction)
- Brine (for washing)
- Anhydrous sodium sulfate (for drying)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the substituted α -bromoacetophenone (1.0 eq) and thiourea (1.2 eq).
- Add ethanol to dissolve the reactants (approximately 5-10 mL per gram of α -bromoacetophenone).
- Heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with ethyl acetate (3 x 20 mL).
- Combine the organic layers and wash with brine (1 x 20 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel or by recrystallization.

Modern Synthetic Alternatives

Recent advancements in organic synthesis have led to the development of more efficient and environmentally friendly methods for thiazole synthesis.^[12] These include:

- **Multicomponent Reactions (MCRs):** These reactions combine three or more reactants in a single step to form the desired product, offering high atom economy and operational simplicity.^[11]
- **Microwave-Assisted Synthesis:** The use of microwave irradiation can significantly reduce reaction times and improve yields.^[12]
- **Green Catalysts:** The use of reusable and non-toxic catalysts, such as silica-supported acids, aligns with the principles of green chemistry.^{[9][12]}

Purification and Structural Characterization

The purification and unambiguous characterization of the synthesized thiazole derivatives are crucial for their use in further research and development.

Purification Techniques

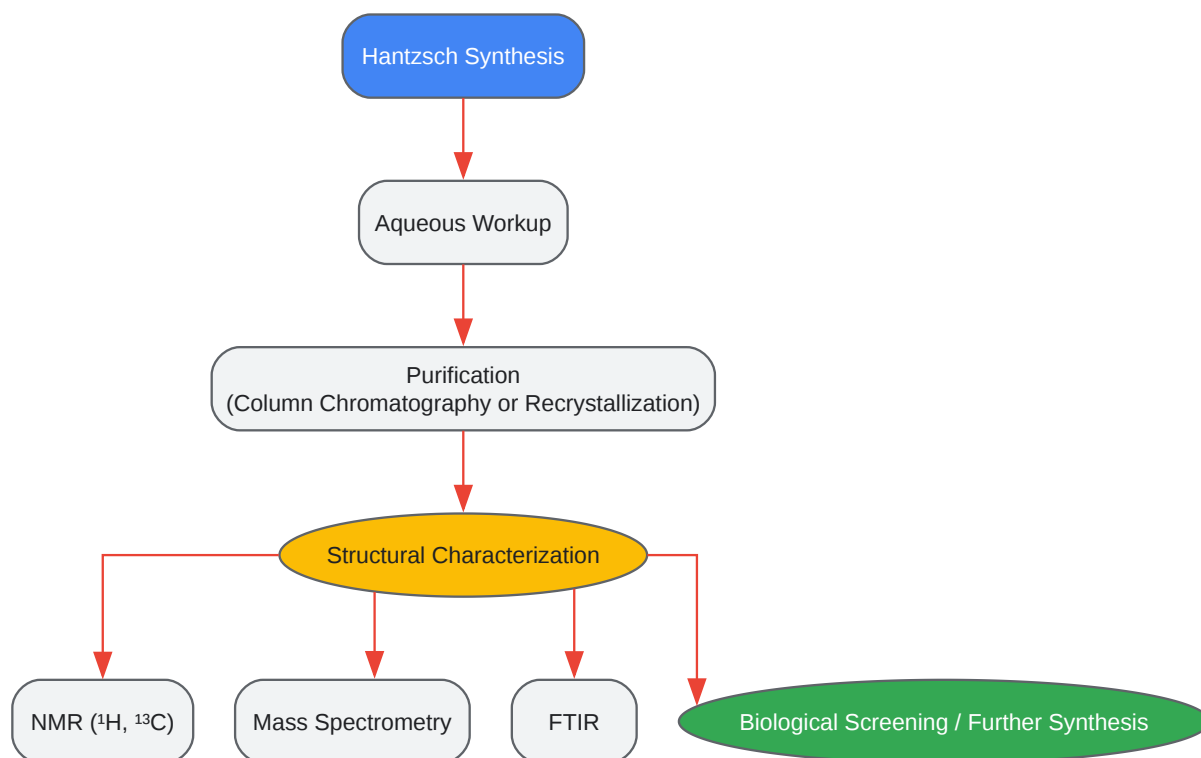
- **Column Chromatography:** This is the most common method for purifying thiazole derivatives. A silica gel stationary phase with a gradient of ethyl acetate in hexanes is typically effective.
- **Recrystallization:** For solid products, recrystallization from a suitable solvent system (e.g., ethanol/water, ethyl acetate/hexanes) can yield highly pure material.

Spectroscopic Characterization

The structure of the synthesized compounds is confirmed using a combination of spectroscopic techniques.

Technique	Expected Observations for a 4-Aryl-2-Aminothiazole
^1H NMR	- Aromatic protons of the 4-aryl group (typically δ 7.0-8.0 ppm).- A singlet for the C5-H of the thiazole ring (typically δ 6.5-7.5 ppm).- A broad singlet for the -NH ₂ protons (variable chemical shift).
^{13}C NMR	- Signals for the aromatic carbons of the 4-aryl group.- A signal for the C2 of the thiazole ring (amine-substituted) (typically δ 160-170 ppm).- A signal for the C4 of the thiazole ring (aryl-substituted) (typically δ 140-150 ppm).- A signal for the C5 of the thiazole ring (typically δ 100-115 ppm).[13]
Mass Spec.	- A molecular ion peak (M^+) corresponding to the calculated molecular weight.[13][14]
FTIR	- N-H stretching vibrations for the amine group (around 3300-3500 cm^{-1}).- C=N stretching vibration of the thiazole ring (around 1600-1650 cm^{-1}).[13][14]

Synthetic and Analytical Workflow



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Caption: A typical workflow for the synthesis and analysis of thiazole derivatives.

Applications in Drug Discovery and Chemical Biology

Thiazole-containing molecules are of significant interest to the pharmaceutical industry due to their wide range of biological activities. The 4-substituted thiazole amine scaffold serves as a versatile starting point for the synthesis of more complex molecules with therapeutic potential.

Reported Biological Activities of Thiazole Derivatives:

- **Antimicrobial Agents:** Many thiazole derivatives have shown potent activity against various bacterial and fungal strains.[1][4]
- **Anticancer Agents:** The thiazole ring is a key component of several anticancer drugs and experimental agents that target various cellular pathways, including tubulin polymerization.[3]

[15]

- Anti-inflammatory Activity: Thiazole derivatives have been investigated for their ability to modulate inflammatory responses.[2][4]
- Enzyme Inhibitors: The thiazole scaffold can be functionalized to target the active sites of various enzymes, making it a valuable tool for developing specific inhibitors.[16]

The ease of synthesis and the ability to introduce diverse substituents at multiple positions make 4-substituted thiazole amines valuable building blocks for creating libraries of compounds for high-throughput screening in drug discovery campaigns.[3][17]

Conclusion

While the specific compound **2-Methyl-1-(1,3-thiazol-4-yl)propan-1-amine** may represent a novel chemical entity, the foundational chemistry of the 4-substituted 1,3-thiazole amine core is well-established and offers a rich field for exploration. The Hantzsch synthesis remains a cornerstone for accessing this scaffold, with modern methods providing more efficient and sustainable alternatives. The robust analytical techniques available allow for the unambiguous characterization of these compounds, paving the way for their application in medicinal chemistry and drug discovery. The versatility and proven biological relevance of the thiazole nucleus ensure that the synthesis and study of its derivatives will continue to be a vibrant and important area of research.

References

- Alam, M., et al. "Current Synthesis Routes of Thiazole and its Derivatives and their Broad-Spectrum Therapeutic Activity." *Journal of Basic and Applied Research in Biomedicine*, 8(1), 35-40.
- "Recent advances in multicomponent synthesis of functionalized thiazole derivatives: a critical review." *Taylor & Francis Online*, 30 Jan. 2026.
- "Synthesis and Characterization of Thiazole Derivatives as Cholinesterase Inhibitors." *Wiley Online Library*, 6 Aug. 2025.
- "Functionalized Morpholine-thiazole Scaffold: Synthetic Strategies and Applic
- "A BRIEF REVIEW ON THE THIAZOLE DERIVATIVES: SYNTHESIS METHODS AND BIOLOGICAL ACTIVITIES." *MyJurnal*, 25 Apr. 2021.
- "Environmentally Benign Synthetic Approaches for the Synthesis of Thiazole Deriv
- "Synthesis And Medicinal Attributes Of Thiazole Deriv

- Sun, M., et al. "Synthesis and bioevaluation of N,4-diaryl-1,3-thiazole-2-amines as tubulin inhibitors with potent antiproliferative activity." PLOS ONE, 13(10), e0205313.
- Akolkar, S. "Chapter 1: Synthesis, Properties, and Biological Applications of 1,3-Thiazoles." In: Kulkarni, S., et al., editors. S-Heterocycles Retrospect, Prospects, and Biological Applications. Royal Society of Chemistry, 2024, pp. 3-29.
- "New Series of Thiazole Derivatives: Synthesis, Structural Elucidation, Antimicrobial Activity, Molecular Modeling and MOE Docking." MDPI, 4 May 2019.
- "Synthesis and Biological Evaluation of New Substituted Hantzsch Thiazole Derivatives from Environmentally Benign One-Pot Synthesis Using Silica Supported Tungstosilicic Acid as Reusable C
- "Hantzsch Thiazole Synthesis." Chem Help Asap.
- "Recent advances in the synthesis and utility of thiazoline and its deriv
- "Thiazole." Wikipedia.
- Yogi, P., et al. "One-Pot Synthesis of Thiazoles via Hantzsch Thiazole Reaction and Their Antimicrobial Activity." Asian Journal of Chemistry, vol. 28, no. 2, 2016, pp. 441-444.
- "An Overview of Synthetic Derivatives of Thiazole and Their Role in Therapeutics." FABAD Journal of Pharmaceutical Sciences, 21 Sept. 2024.
- "Synthesis and Structure Determination of Substituted Thiazole Derivatives as EGFR/BRAFV600E Dual Inhibitors Endowed with Antiprolifer
- Carrión, M. D., et al. "NMR spectroscopic characterization of new 2,3-dihydro-1,3,4-thiadiazole derivatives." Magnetic Resonance in Chemistry, vol. 50, no. 7, 2012, pp. 515-22.
- "Structural Insights and Advanced Spectroscopic Characterization of Thiazolothiazoles: Unveiling Potential for Optoelectronic and Sensing Applic
- "Synthesis of Some New 1,3,4-Thiadiazole, Thiazole and Pyridine Derivatives Containing 1,2,3-Triazole Moiety." MDPI, 29 Nov. 2016.
- "Thiazole synthesis." Organic Chemistry Portal.
- "Modular synthesis of thiazoline and thiazole derivatives by using a cascade protocol." Royal Society of Chemistry, 21 June 2017.
- Alsharif, Z. A., and Alam, M. A. "Modular synthesis of thiazoline and thiazole derivatives by using a cascade protocol." RSC Advances, vol. 7, no. 55, 2017, pp. 34853-34859.
- "Thiazole substituted[6][11][16] Triazole: Synthesis and antimicrobial evaluation." K.T.H.M. College E-Repository.
- "A Facile Synthesis of New Substituted Thiazol-2-amine Derivatives as Potent Antimicrobial Agent." Letters in Applied NanoBioScience, 14 Mar. 2022.
- "Comprehensive Synthesis of Amino Acid-Derived Thiazole Peptidomimetic Analogues to Understand Enigmatic Drug/Substrate-Binding Site of P-glycoprotein.

- "Process for the preparation of thiazole derivatives.
- "SYNTHESIS OF 1,3-THIAZOLE DERIVATIVES.
- Hussein, W., and Turan-Zitouni, G. "Synthesis of new thiazole and thiazolyl derivatives of medicinal significant-a short review." MOJ Bioorganic & Organic Chemistry, vol. 2, no. 2, 2018, pp. 52-55.
- "Thiazole: A Versatile Standalone Moiety Contributing to the Development of Various Drugs and Biologically Active Agents.
- "A Review of synthesis, antioxidant, and antimicrobial activities of new thiazole derivatives." Chemical Review and Letters, 30 July 2025.

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Sources

- [1. mjas.analis.com.my](https://mjas.analis.com.my) [mjas.analis.com.my]
- [2. sysrevpharm.org](https://sysrevpharm.org) [sysrevpharm.org]
- [3. books.rsc.org](https://books.rsc.org) [books.rsc.org]
- [4. One moment, please...](https://dergi.fabad.org.tr) [dergi.fabad.org.tr]
- [5. Thiazole - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [6. jbarbiomed.com](https://jbarbiomed.com) [jbarbiomed.com]
- [7. Thiazole synthesis](https://organic-chemistry.org) [organic-chemistry.org]
- [8. Thiazole: A Versatile Standalone Moiety Contributing to the Development of Various Drugs and Biologically Active Agents - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [9. Synthesis and Biological Evaluation of New Substituted Hantzsch Thiazole Derivatives from Environmentally Benign One-Pot Synthesis Using Silica Supported Tungstosilicic Acid as Reusable Catalyst - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [10. chemhelpasap.com](https://chemhelpasap.com) [chemhelpasap.com]
- [11. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [12. bepls.com](https://bepls.com) [bepls.com]

- 13. Synthesis and Structure Determination of Substituted Thiazole Derivatives as EGFR/BRAFV600E Dual Inhibitors Endowed with Antiproliferative Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. mdpi.com [mdpi.com]
- 15. Synthesis and bioevaluation of N,4-diaryl-1,3-thiazole-2-amines as tubulin inhibitors with potent antiproliferative activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. researchgate.net [researchgate.net]
- 17. benthamdirect.com [benthamdirect.com]
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